

# A Technical Guide to the Solubility of 4'-Dimethylaminoacetophenone in Organic Solvents

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## Compound of Interest

Compound Name: **4'-Dimethylaminoacetophenone**

Cat. No.: **B1293656**

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## Introduction

**4'-Dimethylaminoacetophenone** (DMAPA), also known as p-acetyl-N,N-dimethylaniline, is a crystalline solid that serves as a vital intermediate in the synthesis of dyes, pharmaceuticals, and UV absorbers.<sup>[1][2]</sup> Its utility as a fluorescent probe and photosensitizer is also well-documented.<sup>[3]</sup> The solubility of DMAPA in various organic solvents is a critical physicochemical parameter that dictates its application in organic synthesis, influencing reaction kinetics, purification methods such as recrystallization, and formulation development. This guide provides a comprehensive analysis of the factors governing DMAPA's solubility, qualitative and quantitative solubility data, and a standardized protocol for its experimental determination.

## Physicochemical Properties Governing Solubility

The solubility of a solute in a given solvent is governed by the principle of "like dissolves like," which implies that substances with similar intermolecular forces are more likely to be miscible. <sup>[4]</sup> The molecular structure of **4'-Dimethylaminoacetophenone** possesses distinct functional groups that dictate its interaction with various solvents.

- Molecular Structure: DMAPA (C<sub>10</sub>H<sub>13</sub>NO) has a molecular weight of 163.22 g/mol.<sup>[5]</sup> It consists of a polar acetophenone core substituted with a highly polar dimethylamino group on the phenyl ring.

- **Polarity and Intermolecular Forces:** The presence of a ketone carbonyl group (C=O) and a tertiary amine (-N(CH<sub>3</sub>)<sub>2</sub>) makes DMAPA a polar molecule. The primary intermolecular forces at play are:
  - **Dipole-Dipole Interactions:** The carbonyl and dimethylamino groups create a significant dipole moment, allowing for strong interactions with other polar solvent molecules.
  - **London Dispersion Forces:** The aromatic ring contributes to van der Waals forces, enabling solubility in less polar solvents.
  - **Hydrogen Bonding:** While DMAPA cannot self-donate hydrogen bonds, the oxygen and nitrogen atoms can act as hydrogen bond acceptors, enhancing solubility in protic solvents like alcohols.

The interplay of these characteristics determines DMAPA's solubility profile across the spectrum of organic solvents.

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